

physical and chemical properties of lepidimoide

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Compound of Interest		
Compound Name:	Lepidimoide	
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An In-depth Technical Guide to Lepidimoide

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: The information provided herein is based on publicly available scientific literature. **Lepidimoide** is a specialized plant-derived compound, and further research may be required for a complete toxicological and pharmacological profile.

Executive Summary

Lepidimoide is a naturally occurring allelopathic substance first isolated from the mucilage of germinated cress seeds (Lepidium sativum L.).[1][2] It is chemically identified as sodium 2-O-rhamnopyranosyl-4-deoxy-threo-hex-4-enopyranosiduronate.[1][2] This disaccharide has demonstrated significant biological activity, notably promoting shoot growth while inhibiting root growth in various plant species.[1][2] Its unique structure, featuring an α,β -unsaturated carboxylate bonded to rhamnose, is crucial for its activity.[3] While originally studied in the context of plant biology, its bioactive properties suggest potential for further investigation in broader pharmacological applications. This document provides a comprehensive overview of the known physical and chemical properties of **lepidimoide**, details on its isolation and synthesis, and outlines its biological effects based on current research.

Physical and Chemical Properties

Quantitative data on the physicochemical properties of **lepidimoide** are limited in the available literature. The compound is typically isolated as an amorphous powder.[1]



Table 1: Physical Properties of Lepidimoide

Property	Value	Source
Physical State	Amorphous Powder	[1][2]
Solubility	Soluble in water	Implied from isolation protocols

Table 2: Chemical Properties of Lepidimoide

Property	Value	Source
Chemical Name	Sodium 2-O-rhamnopyranosyl- 4-deoxy-threo-hex-4- enopyranosiduronate	[1][2]
Molecular Formula	C12H17NaO9 (Sodium Salt)	Inferred from structure
Structure	A uronic acid derivative with an α,β -unsaturated carboxylate bonded to rhamnose via an α -glucoside linkage and a double bond at the C-4,5 position.[3]	[3]
Isomerism	Can be epimerized to epilepidimoide in alkaline media. [4]	[4]

Experimental Protocols Isolation of Lepidimoide from Cress Seeds

This protocol is based on the methodology described in the initial isolation of lepidimoide.

- Seed Germination and Mucilage Collection: Germinate Lepidium sativum seeds on a suitable substrate to induce mucilage production. Collect the mucilage exudate.
- Extraction: The crude mucilage is subjected to extraction to separate the compound of interest.



- Purification: The extract is purified using a series of chromatographic techniques to yield lepidimoide as an amorphous powder.
- Identification: The final product is identified and characterized using mass spectrometry,
 nuclear magnetic resonance (NMR), and infrared (IR) spectroscopy.[1][2]

Synthesis of Lepidimoide from Okra Mucilage

A more convenient synthesis method has been developed using okra mucilage.

- Source Material: Utilize mucilage from the fruit of okra (Hibiscus esculentus L.).[4]
- Chemical Synthesis: The detailed, multi-step total synthesis from D-glucose and L-rhamnose
 is complex.[4] A simplified method from okra mucilage has been established, which also
 yields the isomer epi-lepidimoide as a byproduct.[4]
- Structural Analysis: The synthesized compound and its isomer are confirmed by spectral analysis.[4]

Bioactivity Assay: Amaranthus caudatus Hypocotyl Elongation Test

This assay is used to determine the growth-promoting activity of **lepidimoide** and its analogues.

- Plant Material: Use etiolated seedlings of Amaranthus caudatus L.
- Treatment: Apply lepidimoide at various concentrations (starting from 3 μM) to the seedlings.[1]
- Incubation: Incubate the seedlings under controlled conditions.
- Measurement: Measure the elongation of the hypocotyls and the growth of the roots.
- Analysis: Compare the growth of treated seedlings to a control group to determine the
 concentration-dependent effects. Lepidimoide has been shown to promote hypocotyl growth
 at concentrations above 3 μM and inhibit root growth at concentrations exceeding 100 μM.[1]



Biological Activity and Mechanism of Action

Lepidimoide exhibits a dual biological activity on plants, promoting shoot growth while inhibiting root growth.[1] Its growth-promoting activity in hypocotyls has been reported to be 20 to 30 times greater than that of gibberellic acid.[1]

The structure-activity relationship studies have revealed key features for its biological function:

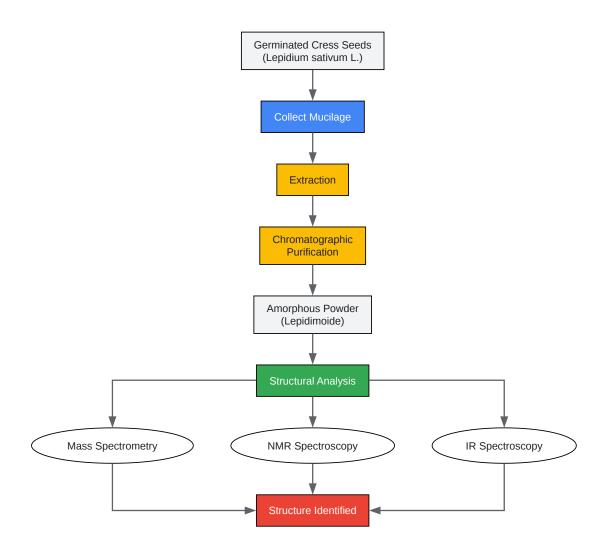
- The uronic acid derivative with an α,β-unsaturated carboxylate is essential.[3]
- The α-glucoside linkage to rhamnose is critical.[3]
- A double bond at the C-4,5 position in the uronic acid is important for high activity.[3]

Interestingly, the component sugars, α -D-galacturonic acid and L-(+)-rhamnose, show little to no activity on their own.[3] Acetylated **lepidimoide** showed higher activity, while methylated versions were inactive.[3] The sugar alcohol form of **lepidimoide** demonstrated the highest activity among the studied analogues.[3] Both **lepidimoide** and its isomer, epi-**lepidimoide**, exhibit similar high activity in hypocotyl elongation tests.[4]

While the primary research on **lepidimoide** focuses on its allelopathic effects in plants, the broader Lepidium genus is known for a variety of bioactive compounds with potential therapeutic applications, including antimicrobial and antioxidant activities.[5][6][7]

Visualizations Logical Flow of Lepidimoide Isolation and Characterization



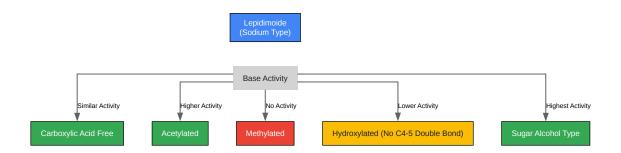


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Caption: Workflow for the isolation and identification of lepidimoide.



Structure-Activity Relationship of Lepidimoide Analogues



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Caption: Biological activity of lepidimoide analogues.

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